

D-Mannose: A Technical Guide to Stability and Storage

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for D-Mannose. The information is compiled to assist researchers, scientists, and professionals in drug development in ensuring the integrity and efficacy of D-Mannose in their work.

Summary of Storage Conditions

Proper storage is crucial for maintaining the chemical and physical integrity of D-Mannose. The following table summarizes the recommended storage conditions for D-Mannose in both solid (powder) and solution forms, based on information from various suppliers.



Form	Temperature	Duration	Additional Conditions
Solid (Powder)	Room Temperature	Not specified	Tightly closed, dry place[1][2]
10°C - 25°C	> 2 years	Keep container well closed[3]	
-20°C	3 years	-	_
Solution	-20°C	1 month	Stored under nitrogen[4]
-80°C	6 months	Aliquot to prevent freeze-thaw cycles[4]	

Stability Profile

D-Mannose is a C-2 epimer of glucose and is generally considered a stable carbohydrate.[3] Safety data sheets indicate that D-Mannose is chemically stable under standard ambient conditions (room temperature).[1][5] It is a combustible solid, and in a finely distributed form, it may have the potential for a dust explosion.[1][2]

While information on the specific chemical degradation pathways of D-Mannose under various storage conditions is not extensively detailed in publicly available literature, its stability can be assessed using established analytical methods.

Experimental Protocols for Stability Assessment

To ensure the stability of D-Mannose for research or pharmaceutical applications, a stability testing protocol is essential. The following outlines a general approach for assessing the stability of D-Mannose, drawing from analytical methods reported for its quantification.

Objective:

To evaluate the stability of D-Mannose under defined storage conditions (e.g., temperature, humidity, light) over a specified period.



Materials:

- D-Mannose reference standard
- D-Mannose sample for testing
- · High-purity water
- Acetonitrile, HPLC grade
- Other reagents as required by the chosen analytical method
- · Validated stability chambers

Methodology: Stability-Indicating Analytical Method

A crucial component of a stability study is a validated analytical method that can accurately quantify the active ingredient and resolve it from any potential degradation products. For D-Mannose, several methods can be adapted for this purpose:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is a highly sensitive and specific method for quantifying D-Mannose in various matrices, including human serum.

 [6]
 - Sample Preparation: Prepare a stock solution of D-Mannose in water. Create a series of standard samples by diluting the stock solution. For stability samples, dissolve a precisely weighed amount in water to a known concentration.
 - Chromatographic Conditions: Utilize a suitable column (e.g., a hydrophilic interaction liquid chromatography - HILIC column) to achieve separation from potential degradants. The mobile phase would typically consist of an organic solvent (like acetonitrile) and an aqueous buffer.
 - Mass Spectrometry Detection: Employ multiple reaction monitoring (MRM) to specifically detect and quantify D-Mannose.
 - Validation: The method should be validated according to ICH guidelines, including specificity, linearity, accuracy, precision, and robustness.



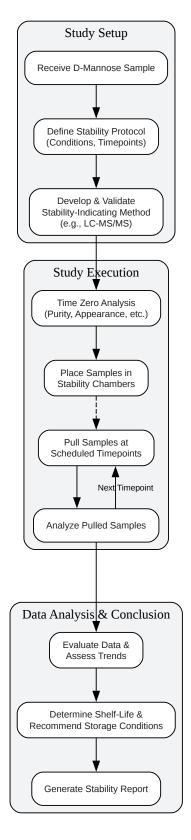
- High-Performance Liquid Chromatography (HPLC) with Refractive Index Detection (RID) or Anion-Exchange Chromatography: HPLC methods have been developed for the analysis of D-Mannose.[7]
 - Sample Preparation: Similar to the LC-MS/MS method, prepare solutions of known concentrations. Protein precipitation may be necessary for biological samples.[7]
 - Chromatography: Anion-exchange chromatography can be effective in separating carbohydrates. The mobile phase conditions would be optimized to achieve good resolution.
 - Detection: Refractive index detection is a common method for carbohydrates.

Stability Study Design:

- Initial Analysis (Time Zero): Characterize the D-Mannose sample at the beginning of the study to establish baseline data for appearance, purity (by a suitable chromatographic method), and any other relevant physical or chemical properties.
- Storage Conditions: Store aliquots of the D-Mannose sample in stability chambers under various conditions. Commonly used conditions include:
 - Long-term: 25°C ± 2°C / 60% RH ± 5% RH
 - Intermediate: 30°C ± 2°C / 65% RH ± 5% RH
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
- Testing Intervals: Pull samples from the stability chambers at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term studies; 0, 1, 2, 3, 6 months for accelerated studies).
- Analysis: At each time point, analyze the samples for the same parameters as the initial analysis. A decrease in the purity of D-Mannose and the appearance of new peaks in the chromatogram would indicate degradation.
- Data Evaluation: Compare the results at each time point to the initial data to assess the rate
 of change and determine the shelf-life of the product under the tested conditions.



Visualizations Experimental Workflow for D-Mannose Stability Testing



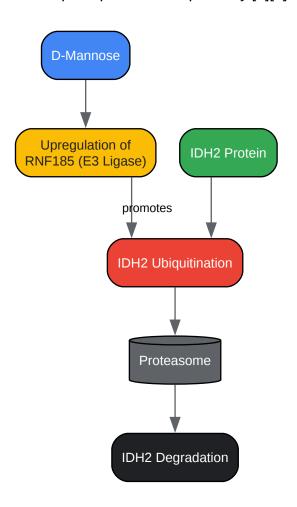


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Caption: A typical experimental workflow for conducting a stability study on D-Mannose.

Biological Degradation Pathway of IDH2 Mediated by D-Mannose

While not a direct chemical degradation pathway related to storage, research has shown that D-Mannose can promote the degradation of the protein IDH2 (Isocitrate Dehydrogenase 2) in certain cancer cells through the ubiquitin-proteasome pathway.[8][9]



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Caption: D-Mannose-mediated biological degradation of IDH2 protein.



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